

Application Note & Protocol: Stability Testing of N-Nitroso Maprotiline

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Compound of Interest

Compound Name: *N-Nitroso Maprotiline*

Cat. No.: *B16085075*

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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

N-Nitroso Maprotiline is a nitrosamine drug substance-related impurity (NDSRI) of Maprotiline, a tetracyclic antidepressant. Due to their classification as probable human carcinogens, nitrosamine impurities are of significant concern to regulatory agencies worldwide. [1][2][3] The stability of such impurities within a drug substance or product is a critical quality attribute that must be thoroughly evaluated. This document provides a comprehensive protocol for conducting stability and forced degradation studies on **N-Nitroso Maprotiline**, adhering to the principles outlined in the International Council for Harmonisation (ICH) guidelines Q1A(R2) and Q1B.[4][5][6][7] The purpose of these studies is to understand how the concentration of **N-Nitroso Maprotiline** changes over time under various environmental conditions, such as temperature, humidity, and light, and to identify its degradation products.[4][8]

2.0 Scope

This protocol applies to the stability testing of **N-Nitroso Maprotiline** as a drug substance. The methodologies described herein are designed to establish a re-test period and to elucidate the degradation profile of the molecule under stress conditions.

3.0 Materials and Equipment

3.1 Reagents and Standards

- **N-Nitroso Maprotiline** Reference Standard
- Maprotiline Hydrochloride Reference Standard
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Water (Type I, ultrapure)
- Hydrochloric acid (HCl), ACS grade
- Sodium hydroxide (NaOH), ACS grade
- Hydrogen peroxide (H₂O₂), 30%, ACS grade

3.2 Equipment

- UPLC/HPLC system coupled with a tandem mass spectrometer (LC-MS/MS)[[9](#)][[10](#)][[11](#)]
- ICH-compliant stability chambers (e.g., 25°C/60% RH, 40°C/75% RH)
- ICH-compliant photostability chamber[[12](#)][[13](#)]
- Forced degradation water bath or oven
- Analytical balance (0.01 mg readability)
- pH meter
- Volumetric flasks, pipettes, and other standard laboratory glassware

- Syringe filters (e.g., 0.22 μ m PVDF or PTFE)

4.0 Experimental Protocols

4.1 Analytical Method: LC-MS/MS for Quantification

A highly sensitive and selective analytical method is required for the trace-level quantification of nitrosamines.^{[9][14]} LC-MS/MS is the recommended technique.

- Chromatographic Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile/Methanol (50:50, v/v)
- Flow Rate: 0.3 mL/min
- Gradient Program:
 - 0-1 min: 10% B
 - 1-5 min: 10% to 90% B
 - 5-6 min: 90% B
 - 6-6.1 min: 90% to 10% B
 - 6.1-8 min: 10% B
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Mass Spectrometer: Triple Quadrupole (QqQ)
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)

- Note: Specific MRM transitions for **N-Nitroso Maprotiline** must be determined by infusing the reference standard.
- Example Precursor Ion: $[M+H]^+$
- Example Product Ions: To be determined (TBD)
- Method Validation: The method must be validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision, and limit of quantification (LOQ).

4.2 Stability Study Design

Studies should be conducted on at least three primary batches of the **N-Nitroso Maprotiline** substance.^[4] Samples should be stored in containers that are inert and transparent (unless being tested for light-resistant packaging).

4.2.1 Long-Term and Accelerated Stability

- Storage Conditions:
 - Long-Term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ ^[15]
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ ^[15]
- Testing Time Points:
 - Long-Term: 0, 3, 6, 9, 12, 18, 24, and 36 months^[4]
 - Accelerated: 0, 3, and 6 months^[4]
- Procedure:
 - Prepare samples of **N-Nitroso Maprotiline**.
 - Place samples in stability chambers under the specified conditions.
 - At each time point, withdraw a sample.

- Prepare the sample for analysis by dissolving a known amount in a suitable diluent (e.g., Mobile Phase A/B mixture) to a target concentration.
- Analyze the sample using the validated LC-MS/MS method.
- Record the concentration of **N-Nitroso Maprotiline** and any observed degradation products.

4.2.2 Forced Degradation (Stress) Studies

Forced degradation studies are performed to identify potential degradation products and establish the intrinsic stability of the molecule.^[16] A target degradation of 5-20% is generally desired.

- Sample Preparation: Prepare a stock solution of **N-Nitroso Maprotiline** (e.g., 1 mg/mL) in a suitable solvent like acetonitrile or methanol.
- Acidic Hydrolysis:
 - Add stock solution to 0.1 M HCl.
 - Incubate at 60°C for 24 hours.
 - Withdraw samples at appropriate time points (e.g., 2, 8, 24 hours).
 - Neutralize with an equivalent amount of 0.1 M NaOH.
 - Dilute with diluent and analyze.
- Basic Hydrolysis:
 - Add stock solution to 0.1 M NaOH.
 - Incubate at 60°C for 24 hours.
 - Withdraw samples at appropriate time points.
 - Neutralize with an equivalent amount of 0.1 M HCl.

- Dilute with diluent and analyze.
- Oxidative Degradation:
 - Add stock solution to 3% H₂O₂.
 - Keep at room temperature for 24 hours.
 - Withdraw samples at appropriate time points.
 - Dilute with diluent and analyze.
- Thermal Degradation:
 - Store solid **N-Nitroso Maprotiline** in an oven at 80°C for 7 days.
 - Withdraw a sample, dissolve in diluent, and analyze.
- Photostability:
 - Conduct the study according to ICH Q1B guidelines.[\[12\]](#)[\[13\]](#)
 - Expose the solid substance and a solution to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
 - Maintain a dark control sample under the same temperature conditions.
 - Analyze the exposed and dark control samples.

5.0 Data Presentation

Quantitative results should be summarized in tables to facilitate comparison and trend analysis.

Table 1: Long-Term and Accelerated Stability Data (Hypothetical)

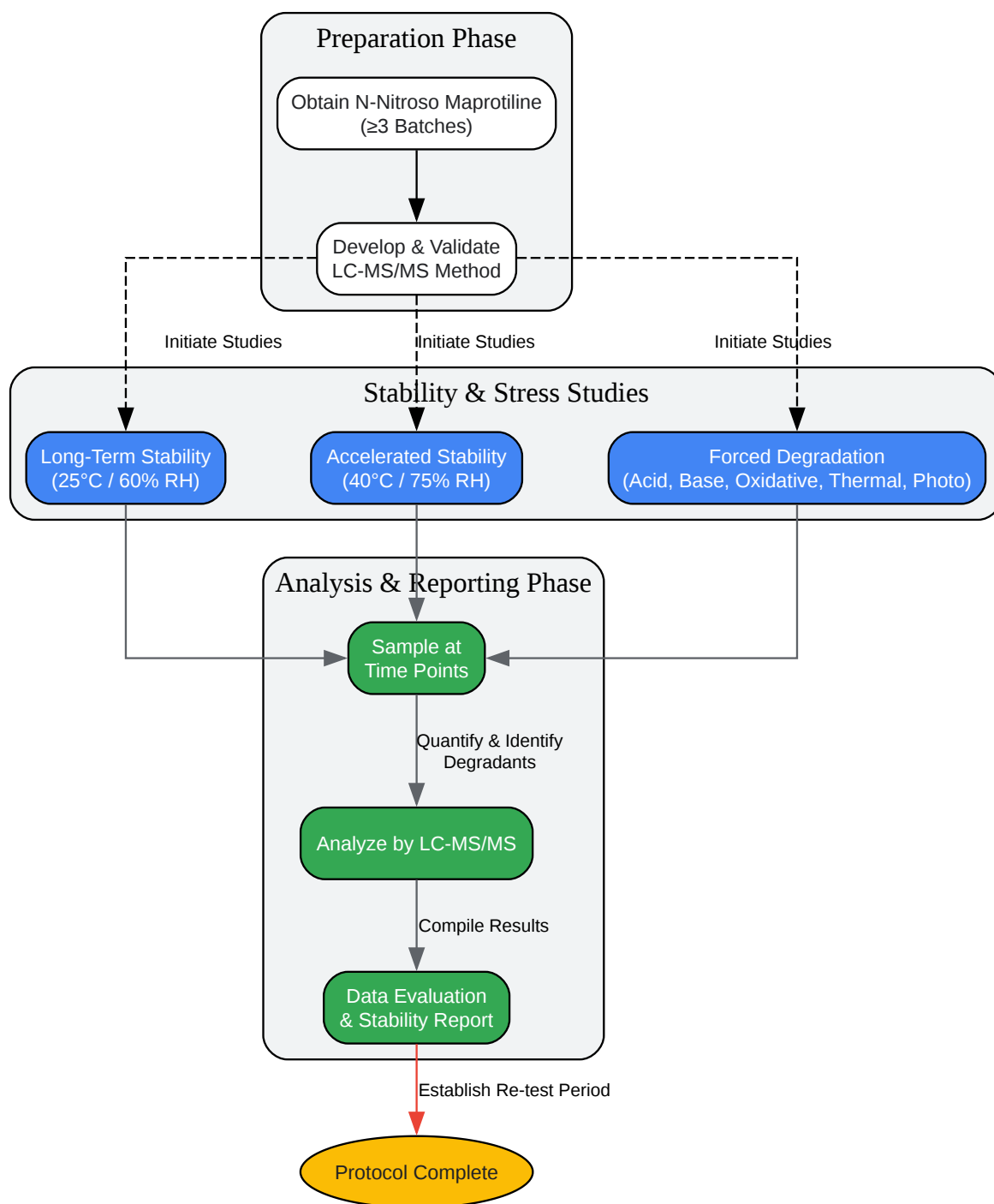
Time Point	Storage Condition	N-Nitroso Maprotiline Assay (%)	Total Degradation Products (%)
0	-	99.8	< 0.05
3 Months	25°C / 60% RH	99.7	0.06
3 Months	40°C / 75% RH	98.5	0.8
6 Months	25°C / 60% RH	99.6	0.08
6 Months	40°C / 75% RH	97.1	1.9
12 Months	25°C / 60% RH	99.2	0.15

Table 2: Forced Degradation Study Results (Hypothetical)

Stress Condition	Duration	N-Nitroso Maprotiline Degraded (%)	Major Degradation Product (RRT)
0.1 M HCl	24h @ 60°C	12.5%	0.85
0.1 M NaOH	24h @ 60°C	8.2%	0.91
3% H ₂ O ₂	24h @ RT	18.9%	1.15, 1.23
Thermal	7 days @ 80°C	4.5%	0.85
Photolytic	1.2 M lux-hr	22.1%	1.35

6.0 Visualization

The following diagram illustrates the general workflow for the stability testing of **N-Nitroso Maprotiline**.



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Caption: Workflow for **N-Nitroso Maprotiline** Stability Testing.

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